

Essential Safety and Handling Guidelines for ML289

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Compound of Interest

Compound Name: ML289

Cat. No.: B611755

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Researchers and drug development professionals must exercise caution when handling **ML289**, a selective mGlu3 negative allosteric modulator, as specific safety and toxicological data are not publicly available. While a comprehensive Safety Data Sheet (SDS) for **ML289** is not readily found in public databases, this guide provides essential, immediate safety and logistical information based on general best practices for handling research chemicals of unknown toxicity.

Personal Protective Equipment (PPE)

Due to the absence of specific toxicological data for **ML289**, a conservative approach to personal protection is paramount. The following PPE is recommended to minimize exposure during handling:

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	A lab coat or chemical-resistant apron.
Respiratory Protection	A NIOSH-approved respirator is advised, especially when handling the solid form or creating solutions, to prevent inhalation of dust or aerosols.

Operational and Disposal Plans

Adherence to strict operational and disposal protocols is crucial to ensure a safe laboratory environment.

Handling and Storage

- **Handling:** All handling of **ML289** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[1] Avoid direct contact with skin, eyes, and clothing. Do not ingest or inhale.
- **Storage:** Store **ML289** in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.^[2]

Spill and Emergency Procedures

In the event of a spill or exposure, immediate action is necessary:

Emergency Scenario	Immediate Action
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Inhalation	Move the individual to fresh air and seek medical attention.
Ingestion	Do NOT induce vomiting. Seek immediate medical attention.
Spill	Evacuate the area. Wear appropriate PPE and absorb the spill with an inert material (e.g., sand, vermiculite). Collect the absorbed material into a sealed container for disposal.

Disposal Plan

Dispose of **ML289** and any contaminated materials as hazardous chemical waste in accordance with all local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

Signaling Pathway

ML289 is a selective negative allosteric modulator of the metabotropic glutamate receptor 3 (mGlu3).[2] Allosteric modulation of mGluRs can influence various downstream signaling cascades. The following diagram illustrates a generalized signaling pathway associated with mGluR3.



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Caption: Generalized signaling pathway for **ML289** as a negative allosteric modulator of mGluR3.

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References

- 1. fishersci.com [fishersci.com]
- 2. ML 289 | mGluR3 modulator | Hello Bio [hellobio.com]
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